

Etravirine Hydrobromide Compatibility with Common Excipients: A Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Etravirine hydrobromide

CAS No.: 1030633-38-5

Cat. No.: B3075465

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Welcome to the Technical Support Center for **Etravirine Hydrobromide**. This guide is designed for researchers, scientists, and drug development professionals to navigate the critical aspects of drug-excipient compatibility for **Etravirine hydrobromide**. Our goal is to provide you with not just protocols, but the scientific reasoning behind them, enabling you to anticipate and troubleshoot challenges during your formulation development.

Frequently Asked Questions (FAQs)

Q1: Where should I start with excipient selection for **Etravirine hydrobromide**?

A1: The most logical starting point is the composition of the marketed product, Intelence®. The excipients used in the commercial tablets have a proven track record of compatibility with Etravirine. These include:

- Diluents/Fillers: Lactose Monohydrate, Microcrystalline Cellulose, Silicified Microcrystalline Cellulose[1][2][3][4][5][6]
- Binder: Hypromellose[2][4][5]

- Disintegrant: Croscarmellose Sodium[1][2][4][5]
- Glidant: Colloidal Anhydrous Silica (Colloidal Silicon Dioxide)[1][4][5][7]
- Lubricant: Magnesium Stearate[1][2][4][5]

While these are generally considered compatible, the specific grades and ratios in your formulation, as well as your manufacturing process, can influence the final product's stability. Therefore, compatibility studies with your chosen excipients are still highly recommended.

Q2: Are there any known chemical incompatibilities with **Etravirine hydrobromide**?

A2: Etravirine is metabolized by cytochrome P450 enzymes (CYP3A4, CYP2C9, and CYP2C19)[7][8][9]. While this is primarily a concern for drug-drug interactions in vivo, it's a reminder that Etravirine has reactive sites. As a diarylpyrimidine derivative, the amino groups could potentially interact with reducing sugars like lactose, especially in the presence of heat and moisture, leading to Maillard-type reactions. However, the use of lactose in the marketed product suggests that under controlled manufacturing and storage conditions, this risk is minimal. Stress testing your binary mixtures is the best way to confirm this for your specific formulation.

Q3: How does the poor solubility of **Etravirine hydrobromide** affect compatibility testing?

A3: **Etravirine hydrobromide** is practically insoluble in water[4]. This has two main implications for compatibility testing:

- Solid-State Interactions are Key: Since it will likely be formulated as a solid dosage form, you must focus on solid-state interactions. Techniques like Differential Scanning Calorimetry (DSC) and Fourier-Transform Infrared Spectroscopy (FTIR) are crucial.
- Dissolution as a Stability Indicator: Any physical or chemical interaction that alters the solid state of the drug (e.g., conversion from crystalline to amorphous form or vice-versa) can significantly impact its dissolution rate and, consequently, its bioavailability. Therefore, dissolution testing of stressed samples is a critical part of your stability program.

Q4: I see a change in my DSC thermogram when I mix **Etravirine hydrobromide** with an excipient. Does this automatically mean they are incompatible?

A4: Not necessarily. A change in the DSC thermogram, such as a shift, broadening, or disappearance of the drug's melting peak, indicates a physical interaction[10]. This could be a simple eutectic mixture formation or solubilization of the drug in the molten excipient, which might not be detrimental and could even be beneficial for dissolution. However, it warrants further investigation with a confirmatory technique like High-Performance Liquid Chromatography (HPLC) to check for chemical degradation[11].

Troubleshooting Guides

This section provides detailed protocols and troubleshooting advice for common compatibility testing methods.

Guide 1: Initial Screening with Differential Scanning Calorimetry (DSC)

Objective: To rapidly screen for potential physical incompatibilities by observing changes in the thermal behavior of **Etravirine hydrobromide** in the presence of an excipient.

Experimental Protocol: DSC Screening

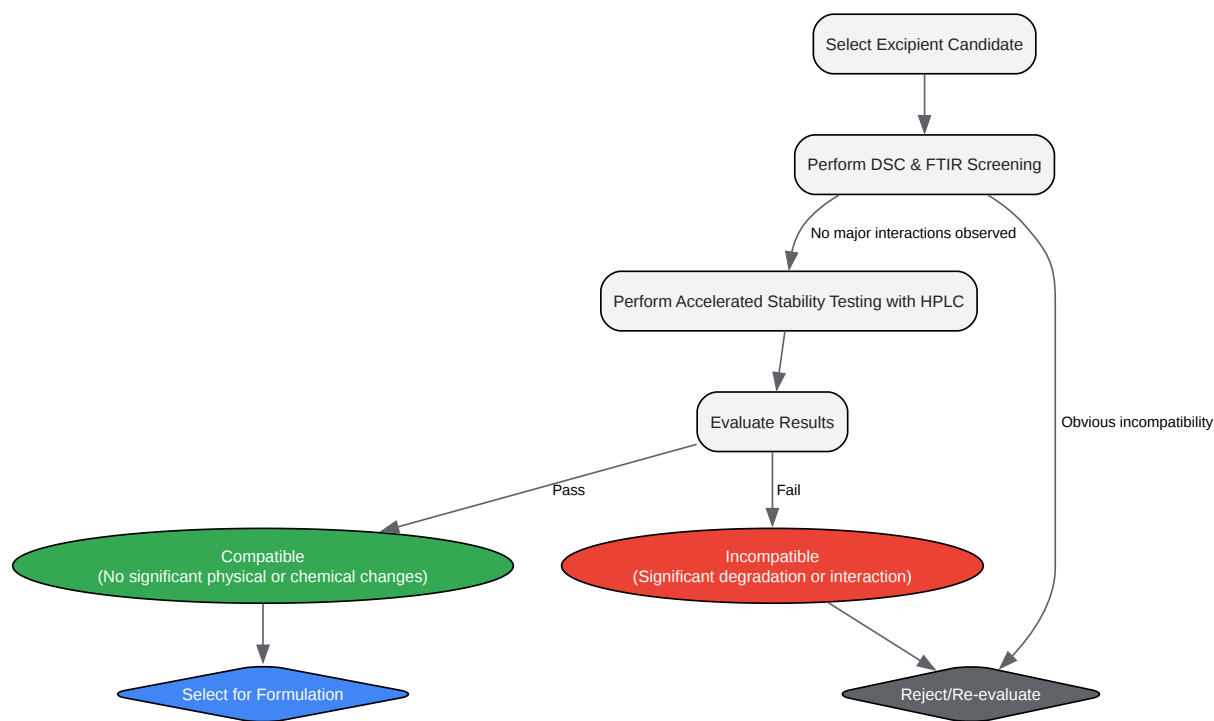
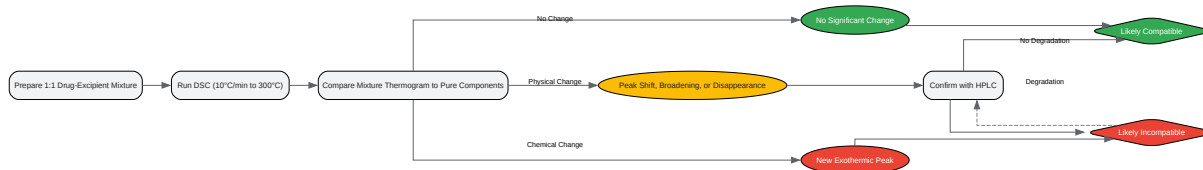
- Sample Preparation:
 - Accurately weigh 1-3 mg of **Etravirine hydrobromide**, the excipient, and a 1:1 physical mixture of the drug and excipient into separate aluminum DSC pans.
 - Gently mix the physical mixture with a spatula.
 - Seal the pans with a lid. Prepare an empty sealed pan to be used as a reference.
- DSC Instrument Settings:
 - Temperature Range: 25°C to 300°C. Etravirine melts with decomposition at around 252-265°C[12][13].
 - Heating Rate: 10°C/min.
 - Purge Gas: Nitrogen at a flow rate of 50 mL/min to provide an inert atmosphere.

- Analysis:
 - Run the samples and record the thermograms.
 - Compare the thermogram of the physical mixture to those of the individual components. Look for:
 - The appearance of new peaks.
 - Significant shifts ($>2^{\circ}\text{C}$) or broadening of the drug's melting endotherm.
 - The complete disappearance of the drug's melting peak.

Data Interpretation and Troubleshooting

Observation	Potential Cause	Troubleshooting/Next Step
No significant change in the drug's melting peak.	The drug and excipient are likely compatible under these conditions.	Proceed with confirmatory testing (FTIR, HPLC).
Broadening or shifting of the drug's melting peak.	Eutectic formation or partial solubilization of the drug in the molten excipient.	This indicates a physical interaction. It is not necessarily an incompatibility, but it should be investigated further with HPLC to rule out chemical degradation.
Disappearance of the drug's melting peak.	Complete solubilization of the drug in the molten excipient or conversion to an amorphous form.	This is a strong physical interaction. Confirm with HPLC to ensure no degradation has occurred.
Appearance of a new exothermic peak.	Potential chemical reaction or degradation.	This is a strong indicator of incompatibility. Prioritize this mixture for HPLC analysis to identify and quantify degradation products.

Logical Workflow for DSC Analysis



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Decision-making workflow for excipient selection.

References

- IJSDR. (2025). FORMULATION AND EVALUATION OF ETRAVIRINE NANOSUSPENSION BY NANO PRECIPITATION METHOD. IJSDR. Available from: [\[Link\]](#)
- New Drug Approvals. (2014, May 12). Etravirine.
- European Medicines Agency. Intelence, INN-etravirine. EMA. Available from: [\[Link\]](#)
- Scribd. Drug-Excipient Compatibility Studies Overview. Available from: [\[Link\]](#)
- SciSpace. (2019, October 22). Drug Excipient Compatibility Testing Protocols and Characterization: A Review. Available from: [\[Link\]](#)
- TA Instruments. Analysis Of Drug-Excipient Incompatibility In Discovery And Formulation Development. Available from: [\[Link\]](#)
- ResearchGate. (2025, August 10). A Novel Validated Stability Indicative UP-LC Method for Etravirine for the Determination of Process Related and Degradation Impurities. Available from: [\[Link\]](#)
- Semantic Scholar. Development and Validation of a New RP-HPLC Method for Estimation of Etravirine in Bulk and Pharmaceutical Dosage Form. Available from: [\[Link\]](#)
- Janssen Inc. (2017, May 17). Product Monograph - Intelence.
- European Medicines Agency. Intelence, INN-etravirine. Available from: [\[Link\]](#)
- ResearchGate. Development and validation of stability indicating RP-HPLC method for the quantification of etravirine in tablet dosage form. Available from: [\[Link\]](#)
- ResearchGate. (2025, August 10). Analytical method development and validation of etravirine in its bulk dosage form by using reverse phase high performance liquid chromatography method as per international conference on harmonisation guidelines. Available from: [\[Link\]](#)

- Der Pharma Chemica. (2024, December 29). Impurities Profiling of Method Development and Validation of Etravirine (ETR) in their Dosage Forms by Chromatography Method. Available from: [[Link](#)]
- U.S. Food and Drug Administration. Intelence (etravirine) tablet label. Available from: [[Link](#)]
- GlobalRPH. (2018, April 21). INTELENCE® (etravirine) [Tablets]. Available from: [[Link](#)]
- American Chemical Society. (2013, June 4). New Solid Forms of the Anti-HIV Drug Etravirine: Salts, Cocrystals, and Solubility. Available from: [[Link](#)]
- Wikipedia. Etravirine. Available from: [[Link](#)]
- PMC. (2013). Experimental data of co-crystals of Etravirine and L-tartaric acid. Available from: [[Link](#)]
- Fisher Digital Publications. Drug-Excipient Compatibility Studies in Formulation Development: Current Trends and Techniques. Available from: [[Link](#)]
- PMC. (2023, April 13). Modafinil-excipient compatibility study using differential scanning calorimetry. Available from: [[Link](#)]
- RxList. Intelence (Etravirine Tablets): Side Effects, Uses, Dosage, Interactions, Warnings. Available from: [[Link](#)]
- Google Patents. EP2170293A2 - Combination formulations comprising darunavir and etravirine.
- Academia.edu. Preformulation: The use of FTIR in compatibility studies. Available from: [[Link](#)]
- Drugs.com. (2026, January 20). Etravirine: Package Insert / Prescribing Information / MOA. Available from: [[Link](#)]
- U.S. Food and Drug Administration. This label may not be the latest approved by FDA. For current labeling information, please visit [[Link](#)]. Available from: [[Link](#)]
- Johns Hopkins ABX Guide. (2025, January 11). Etravirine (ETR). Available from: [[Link](#)]

- U.S. Food and Drug Administration. Reference ID: 3613659 This label may not be the latest approved by FDA. For current labeling information, please visit <https://>. Available from: [\[Link\]](#)
- CATIE.ca. Etravirine (Intelence). Available from: [\[Link\]](#)
- Wikipedia. Etravirine. Available from: [\[Link\]](#)
- GoodRx. Etravirine Interactions. Available from: [\[Link\]](#)
- Springer. (2020, February 15). Clinical Pharmacokinetics and Pharmacodynamics of Etravirine: An Updated Review. Available from: [\[Link\]](#)
- SingleCare. (2025, March 13). Etravirine (Intelence): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing. Available from: [\[Link\]](#)
- Google Patents. WO2013109354A2 - Etravirine formulations and uses thereof.
- Quick Company. Tablet Compositions Of Etravirine. Available from: [\[Link\]](#)
- HIV i-Base. (2006, December 6). Drug interactions with etravirine (TMC-125). Available from: [\[Link\]](#)
- ResearchGate. (2025, October 30). Silicon-based particles as a platform for development of antiviral drugs. Available from: [\[Link\]](#)
- ResearchGate. (2020, August 3). Compatibility between Magnesium Stearate and Pharmaceutical Acidic Active Compounds/Excipients with DSC. Available from: [\[Link\]](#)

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Sources

- 1. ema.europa.eu [ema.europa.eu]
- 2. pdf.hres.ca [pdf.hres.ca]

- [3. accessdata.fda.gov](https://accessdata.fda.gov) [accessdata.fda.gov]
- [4. globalrph.com](https://globalrph.com) [globalrph.com]
- [5. Intelence \(Etravirine Tablets\): Side Effects, Uses, Dosage, Interactions, Warnings](#) [rxlist.com]
- [6. accessdata.fda.gov](https://accessdata.fda.gov) [accessdata.fda.gov]
- [7. ec.europa.eu](https://ec.europa.eu) [ec.europa.eu]
- [8. Etravirine - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [9. Clinical Pharmacokinetics and Pharmacodynamics of Etravirine: An Updated Review - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [10. Analysis Of Drug-Excipient Incompatibility In Discovery And Formulation Development](#) [bioprocessonline.com]
- [11. scribd.com](https://scribd.com) [scribd.com]
- [12. eurekaselect.com](https://eurekaselect.com) [eurekaselect.com]
- [13. pharmaexcipients.com](https://pharmaexcipients.com) [pharmaexcipients.com]
- To cite this document: BenchChem. [Etravirine Hydrobromide Compatibility with Common Excipients: A Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3075465/docs#etravirine-hydrobromide-compatibility-with-common-excipients-a-technical-support-center>]

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